

Safety and Handling of Methyl 4-amino-3,5-dibromobenzoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 4-amino-3,5-dibromobenzoate

Cat. No.: B1337890

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information and general best practices for handling "**Methyl 4-amino-3,5-dibromobenzoate**." An official, comprehensive Safety Data Sheet (SDS) for this specific compound was not readily available. Therefore, some of the hazard and toxicological information has been inferred from structurally similar compounds, such as other halogenated aromatic amines. It is imperative that laboratory personnel consult a specific SDS for the exact chemical being used before any handling, storage, or disposal.

Introduction

Methyl 4-amino-3,5-dibromobenzoate is a halogenated aromatic compound. Aromatic amines and their derivatives are a class of chemicals widely used as intermediates in the synthesis of pharmaceuticals, dyes, and other specialty chemicals. The presence of bromine atoms on the aromatic ring can significantly influence the reactivity and toxicological profile of the molecule. Due to the potential hazards associated with this class of compounds, stringent safety protocols are essential to protect laboratory personnel and the environment.^[1] This guide outlines the known properties, potential hazards, and recommended handling procedures for **Methyl 4-amino-3,5-dibromobenzoate**.

Physical and Chemical Properties

A summary of the available quantitative data for **Methyl 4-amino-3,5-dibromobenzoate** is presented in the table below.

Property	Value	Source
CAS Number	3282-10-8	[2]
Molecular Formula	C ₈ H ₇ Br ₂ NO ₂	[3]
Molecular Weight	308.95 g/mol	ChemSupplier Data
Appearance	White to off-white crystalline powder	General Knowledge
Purity	98%	[3]

Hazard Identification and Personal Protective Equipment

While a specific GHS classification for **Methyl 4-amino-3,5-dibromobenzoate** is not available, related aromatic amines are known to be toxic and pose several health risks.[\[1\]](#) Primary aromatic amines can be absorbed through the skin and may cause harm to respiratory and cardiovascular health.[\[1\]](#) Based on data for similar halogenated aromatic compounds, researchers should be aware of the following potential hazards:

- Acute Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.
- Skin Irritation/Corrosion: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation.

To mitigate these risks, a comprehensive personal protective equipment (PPE) plan is non-negotiable.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that can cause serious eye damage. ^[4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®), a chemically resistant lab coat or apron, and closed-toe shoes.	Prevents skin contact, which can lead to irritation or absorption of the chemical. ^[5]
Respiratory Protection	Use in a well-ventilated chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.	Minimizes inhalation of dust or vapors, which can cause respiratory tract irritation. ^[5]

Experimental Protocols: Safe Handling Procedures

A systematic approach to handling **Methyl 4-amino-3,5-dibromobenzoate** is crucial to minimize exposure and risk.

Preparation

- Review Safety Information: Before any work begins, thoroughly review this guide and any available safety data for the specific chemical being used.
- Don Appropriate PPE: Equip yourself with the personal protective equipment outlined in the table above.^[5]
- Prepare the Work Area: Ensure that a chemical fume hood is operational and the work area is clean and free of clutter. All necessary equipment and reagents should be placed within the fume hood.^[5]

Handling

- Weighing and Transferring: All weighing and transfers of the solid compound should be conducted in a chemical fume hood to avoid inhalation of airborne particles. Use appropriate tools to minimize the risk of spills.
- Performing the Reaction: Conduct all experimental procedures within a chemical fume hood. Keep the sash at the lowest possible height while allowing for comfortable work.[\[5\]](#)

Cleanup and Disposal

- Decontaminate Glassware: Rinse all contaminated glassware with a suitable solvent (e.g., acetone) within the fume hood. This rinsate should be collected as hazardous waste.[\[5\]](#)
- Segregate Waste: Halogenated organic waste must be collected separately from non-halogenated waste. Use a designated, properly labeled waste container.[\[5\]](#)
- Dispose of Waste: Follow your institution's hazardous waste disposal procedures. Do not dispose of this chemical down the drain.

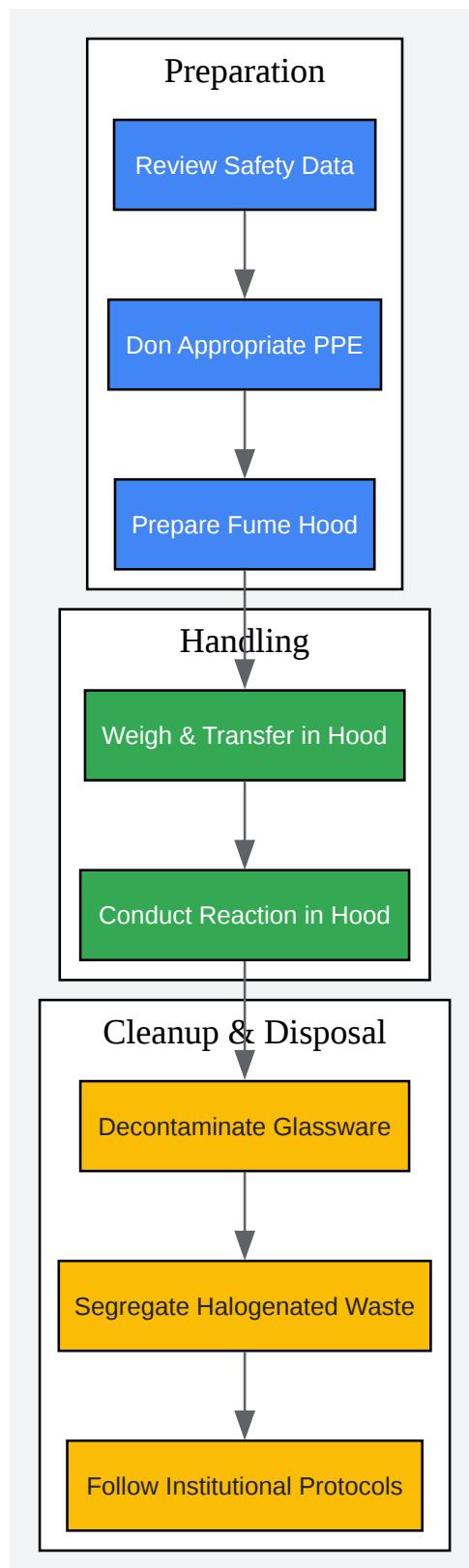
Emergency Procedures

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [6] [7]
Skin Contact	Immediately flush the contaminated skin with soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, get medical attention. [6] [8]
Eye Contact	Immediately wash the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. Get immediate medical attention. [6] [9]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [6]

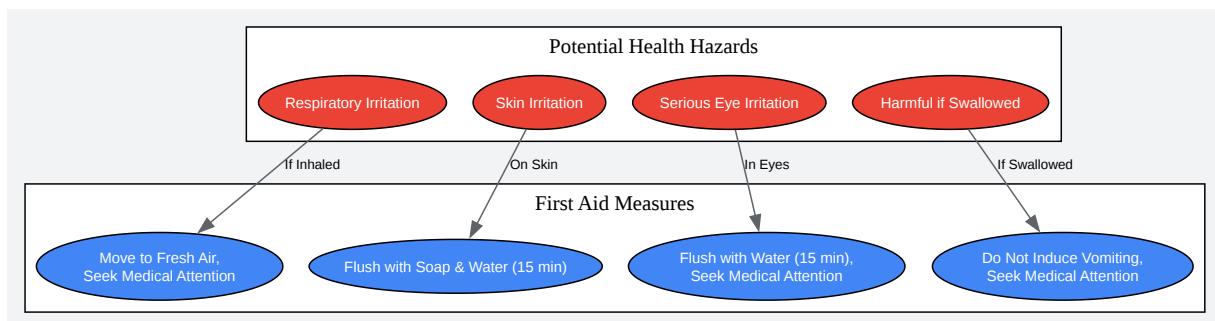
Visualizations

The following diagrams illustrate key safety workflows and hazard information.



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Safe Handling Workflow for **Methyl 4-amino-3,5-dibromobenzoate**.



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Potential Hazards and Corresponding First Aid Measures.

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